

CCT241736 in DMSO: Technical Support Center

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Compound of Interest

Compound Name: CCT241736

Cat. No.: B606547

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This guide provides researchers, scientists, and drug development professionals with detailed information regarding the solubility and stability of the dual FLT3-Aurora kinase inhibitor, **CCT241736**, when prepared in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **CCT241736** in DMSO?

A1: **CCT241736** exhibits high solubility in DMSO. Published data indicates that it is soluble in DMSO to concentrations greater than 100 mM.^[1]

Q2: How should I prepare a stock solution of **CCT241736** in DMSO?

A2: To prepare a stock solution, dissolve **CCT241736** powder in anhydrous (water-free) DMSO to your desired concentration, such as 10 mM.^{[2][3]} For a detailed step-by-step guide, please refer to the "Experimental Protocols" section below.

Q3: What are the recommended storage conditions for **CCT241736** stock solutions?

A3: Multiple studies report storing **CCT241736** stock solutions in DMSO at -20°C.^{[4][5]} To maintain stability, it is recommended to prepare high-concentration master stocks, divide them into single-use aliquots to minimize freeze-thaw cycles, and store them in tightly sealed vials at -20°C.^[6]

Q4: How stable is **CCT241736** in DMSO, and should I be concerned about freeze-thaw cycles?

A4: While specific long-term stability studies for **CCT241736** in DMSO are not publicly available, its routine use in research indicates acceptable stability for experimental timelines when stored properly at -20°C.[4][5] However, the stability of any compound in DMSO can be affected by factors like water absorption by the solvent and repeated temperature changes.[6] Multiple freeze-thaw cycles should be avoided by aliquoting the stock solution after preparation. For highly sensitive experiments, using a freshly prepared solution is always the best practice.[6]

Summary of Properties

Parameter	Value / Recommendation	Source(s)
Solvent	Dimethyl Sulfoxide (DMSO), anhydrous	[1][2][4][5]
Reported Solubility	> 100 mM	[1]
Common Stock Conc.	1 mM - 10 mM	[2][3]
Storage Temperature	-20°C	[4][5]
Best Practices	Aliquot into single-use vials to avoid freeze-thaw cycles.	[6]

Troubleshooting Guide

Issue: The **CCT241736** powder is not dissolving completely.

- **Solution 1: Check Solvent Purity.** Ensure you are using high-purity, anhydrous DMSO. DMSO is highly hygroscopic and absorbed water can affect the solubility of compounds.[7][8]
- **Solution 2: Increase Mixing.** Vortex the solution for several minutes. Gentle warming (e.g., in a 37°C water bath for a short period) can also aid dissolution, but be cautious as heat may degrade sensitive compounds.
- **Solution 3: Re-evaluate Concentration.** Confirm that your target concentration does not exceed the known solubility limits. While solubility is high (>100 mM), attempting to make extremely concentrated solutions may be challenging.[1]

Issue: I observed precipitation in my stock solution after removing it from the -20°C freezer.

- Cause: This can happen if the compound crashes out of solution at low temperatures, especially if the concentration is very high. It can also occur if the DMSO has absorbed moisture, reducing its solvating power.
- Solution: Before use, bring the vial to room temperature and vortex thoroughly to ensure all precipitate has redissolved. Visually inspect the solution to confirm it is clear before making dilutions. If the precipitate does not redissolve, it may indicate compound degradation or solvent issues, and a fresh stock should be prepared.

Issue: The final concentration of DMSO in my cell culture medium is toxic to my cells.

- Cause: Many cell lines are sensitive to DMSO concentrations above 0.5% or even lower. Preparing a very dilute stock solution requires adding a larger volume to your media, which can lead to toxicity.
- Solution: Prepare a high-concentration master stock (e.g., 10 mM or higher). This allows you to use a very small volume in your final experimental setup, ensuring the final DMSO concentration remains in a non-toxic range (typically <0.1%). For example, a 1:1000 dilution of a 10 mM stock results in a 10 µM final concentration of **CCT241736** and only 0.1% DMSO.

Experimental Protocols

Protocol: Preparation of a 10 mM CCT241736 Stock Solution in DMSO

Materials:

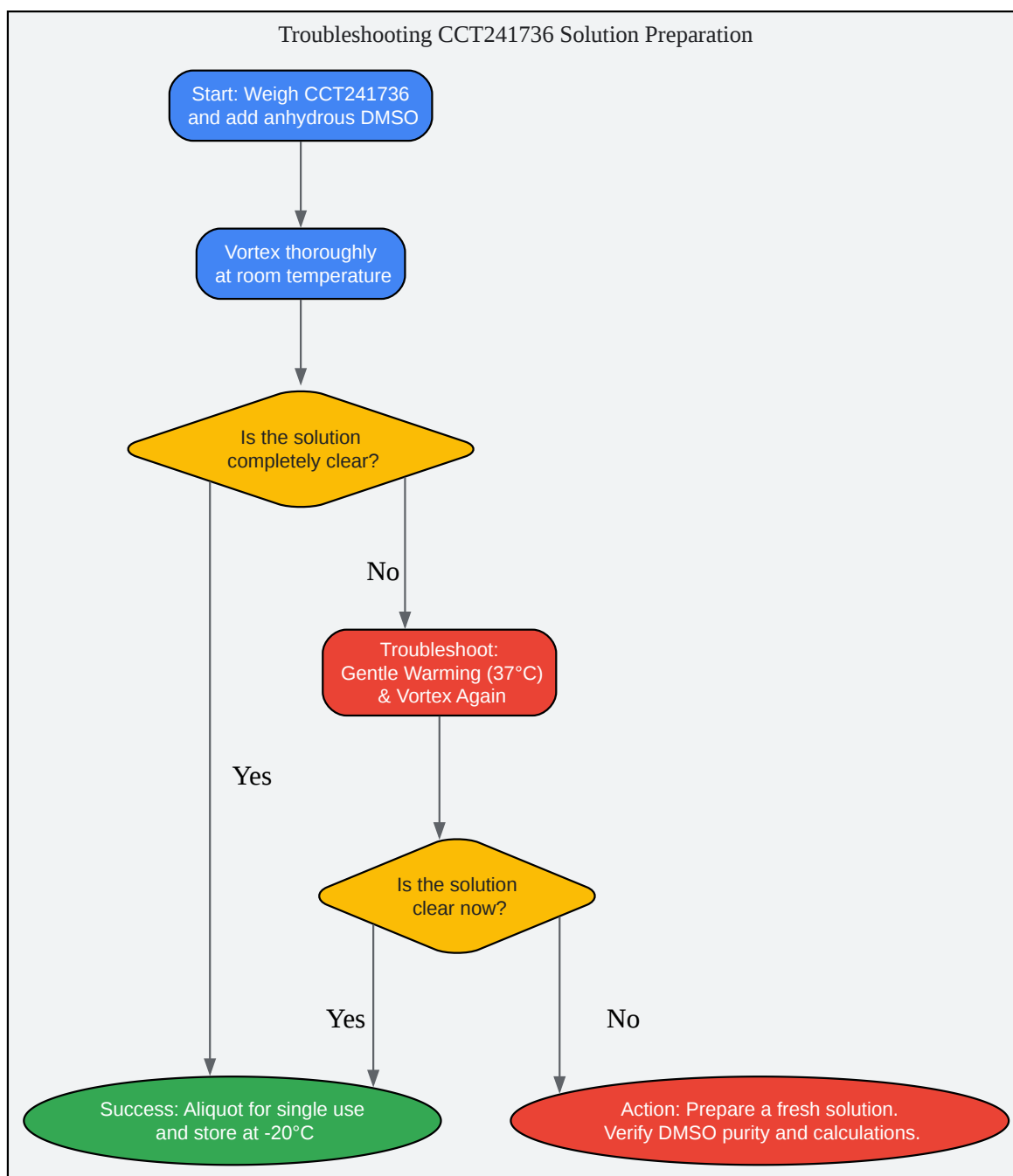
- **CCT241736** powder (Molecular Weight: 456.38 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials

- Precision pipettes

Procedure:

- Calculation: To prepare 1 mL of a 10 mM stock solution, you will need 4.56 mg of **CCT241736**.
 - Calculation: $0.010 \text{ mol/L} * 456.38 \text{ g/mol} * 0.001 \text{ L} = 0.00456 \text{ g} = 4.56 \text{ mg}$
- Weighing: Carefully weigh out 4.56 mg of **CCT241736** powder and place it into a sterile vial.
- Dissolving: Add 1.0 mL of anhydrous DMSO to the vial.
- Mixing: Cap the vial securely and vortex until the powder is completely dissolved. The solution should be clear and free of any visible particulates.
- Aliquoting & Storage: Dispense the solution into smaller, single-use, sterile cryovials (e.g., 20 μL aliquots). Store these aliquots at -20°C , protected from light.

Visual Workflow



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Caption: Troubleshooting workflow for dissolving **CCT241736** in DMSO.

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- To cite this document: BenchChem. [CCT241736 in DMSO: Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606547#cct241736-solubility-and-stability-in-dmsol]

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